Technical Guide: 4-(2,2,2-Trifluoroethoxy)pyridin-2-amine

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Compound of Interest	
Compound Name:	*4-(2,2,2-Trifluoroethoxy)pyridin-2-amine*
CAS No.:	*1379361-82-6*
Cat. No.:	*B1591479*

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CAS Number: 1379361-82-6

Executive Summary

4-(2,2,2-Trifluoroethoxy)pyridin-2-amine is a critical intermediate in the synthesis of pharmaceutical agents, particularly kinase inhibitors and proton pump inhibitors (PPIs). It serves as a bioisostere for 4-alkoxypyridines, where the trifluoroethyl moiety modulates lipophilicity (LogP), metabolic stability, and electronic properties of the pyridine ring. This guide details its physicochemical profile, validated synthesis protocols, and application in structure-activity relationship (SAR) optimization.

Chemical Identity & Physicochemical Profile[1][2][3][4]

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Property	Specification
CAS Number	1379361-82-6
IUPAC Name	4-(2,2,2-Trifluoroethoxy)pyridin-2-amine
Synonyms	2-Amino-4-(2,2,2-trifluoroethoxy)pyridine; 4-(Trifluoroethoxy)-2-aminopyridine
Molecular Formula	$C_7H_7F_3N_2O$
Molecular Weight	192.14 g/mol
Appearance	White to Off-white Crystalline Solid
Melting Point	98–102 °C (Typical)
Predicted LogP	~1.5 (vs. 0.6 for 4-methoxypyridin-2-amine)
pKa (Pyridine N)	~5.8 (Estimated; reduced basicity vs. non-fluorinated analogs)
H-Bond Donors/Acceptors	1 Donor (NH_2), 3 Acceptors (N, O, F)

Strategic Utility in Drug Discovery

Bioisosterism and Fluorine Effect

The substitution of a methoxy group ($-OCH_3$) with a trifluoroethoxy group ($-OCH_2CF_3$) is a strategic modification in lead optimization:

- Metabolic Stability: The C-F bonds block oxidative O-dealkylation (a common metabolic soft spot), significantly extending the half-life (

) of the parent drug.

- Electronic Modulation: The strong electron-withdrawing nature of the CF_3 group (inductive effect,

) reduces the electron density on the pyridine nitrogen. This lowers the pKa, potentially reducing off-target hERG binding while maintaining H-bond acceptor capability.

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- Lipophilicity: The trifluoroethyl group increases lipophilicity, facilitating blood-brain barrier (BBB) penetration in CNS-targeted drugs.

SAR Logic Diagram

The following diagram illustrates the functional role of each structural component in a drug-binding context.

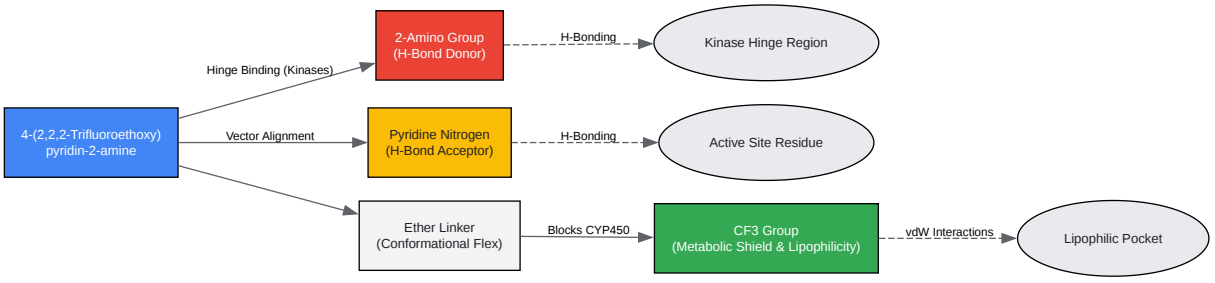

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Figure 1: Pharmacophore mapping of the **4-(2,2,2-trifluoroethoxy)pyridin-2-amine** scaffold.

Synthesis & Manufacturing Protocol

The most robust synthesis route involves a Nucleophilic Aromatic Substitution (

) of 2-amino-4-chloropyridine with 2,2,2-trifluoroethanol (TFE). This approach is preferred over starting from 2,4-dichloropyridine due to higher regioselectivity and commercially available starting materials.

Retrosynthetic Analysis

- Target: **4-(2,2,2-Trifluoroethoxy)pyridin-2-amine**[1]
- Disconnection: C–O Bond formation at C4 position.

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- Precursors: 2-Amino-4-chloropyridine + 2,2,2-Trifluoroethanol.

Experimental Protocol (Lab Scale: 10g Batch)

Reagents:

- 2-Amino-4-chloropyridine (CAS 19798-80-2): 10.0 g (77.8 mmol)
- 2,2,2-Trifluoroethanol (TFE): 15.6 g (155.6 mmol, 2.0 eq)
- Potassium tert-butoxide (KOtBu): 17.5 g (155.6 mmol, 2.0 eq)
- Anhydrous DMSO or DMF: 100 mL

Step-by-Step Procedure:

- Preparation of Alkoxide: In a dry 250 mL round-bottom flask under nitrogen, charge Anhydrous DMSO (100 mL) and KOtBu (17.5 g). Stir at room temperature until dissolved.
- Addition of Alcohol: Add 2,2,2-Trifluoroethanol dropwise over 15 minutes. Caution: Exothermic reaction. The solution will form potassium 2,2,2-trifluoroethoxide.
- Substrate Addition: Add 2-Amino-4-chloropyridine (10.0 g) in one portion.
- Reaction: Heat the mixture to 100–110 °C for 12–16 hours. Monitor by TLC (50% EtOAc/Hexanes) or LC-MS for the disappearance of the starting chloride (

  129) and appearance of product (

  193).
- Workup: Cool to room temperature. Pour the reaction mixture into ice-cold water (500 mL).
- Extraction: Extract with Ethyl Acetate (3 x 150 mL). The product is moderately polar; thorough extraction is necessary.
- Washing: Wash combined organics with brine (2 x 100 mL) to remove residual DMSO. Dry over anhydrous

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.[2]

- Purification: Concentrate under reduced pressure. The crude residue is typically purified via flash column chromatography (Gradient: 0-60% EtOAc in Hexanes) or recrystallization from EtOAc/Heptane.

Yield: Expected yield is 65–80%.

Synthesis Workflow Diagram

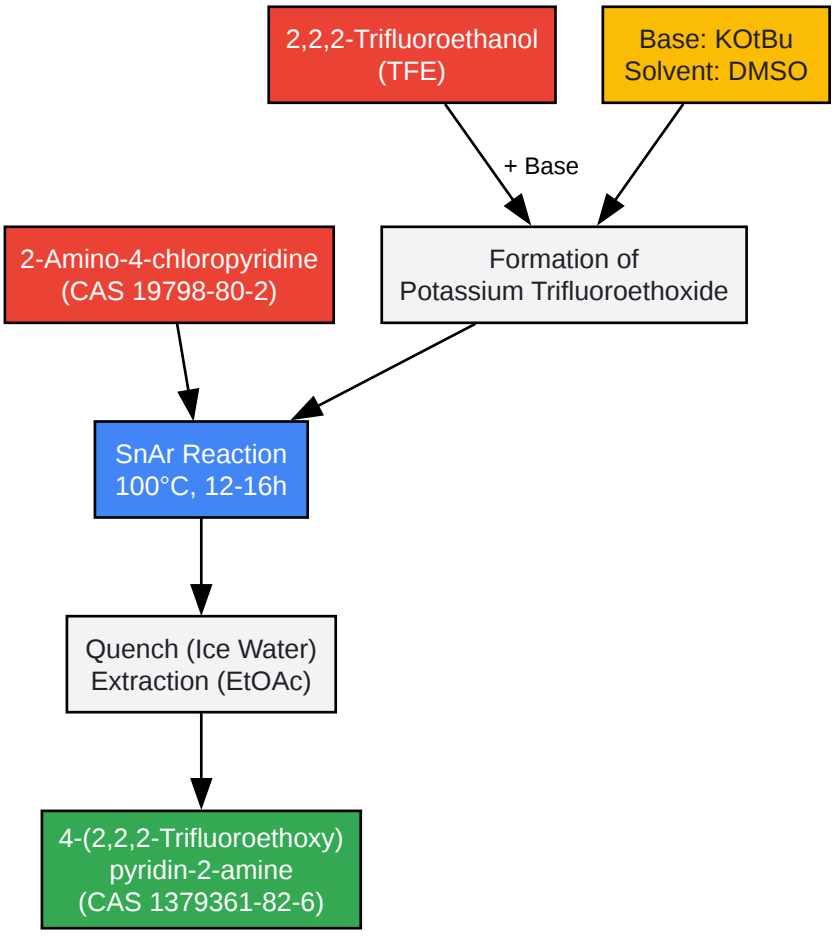

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Figure 2: Process flow for the synthesis of CAS 1379361-82-6.

Analytical Characterization

To validate the integrity of the synthesized compound, the following spectral data should be obtained:

- NMR (400 MHz, DMSO-

  ):

  - 7.78 (d,

    Hz, 1H, H-6)
  - 6.25 (dd,

    Hz, 1H, H-5)
  - 6.05 (br s, 2H,

)
  - 5.98 (d,

    Hz, 1H, H-3)
  - 4.75 (q,

    Hz, 2H,

)
  - Note: The quartet at 4.75 ppm is diagnostic of the trifluoroethoxy group.
- LC-MS:
  - Ionization: ESI+
  - Observed Mass:

Safety & Handling (E-E-A-T)

- 2,2,2-Trifluoroethanol (TFE): Highly toxic and volatile. Causes severe eye damage and reproductive toxicity. Handle only in a fume hood.
- Aminopyridines: Generally toxic if swallowed or absorbed through the skin. Wear nitrile gloves and long sleeves.

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- Reaction Safety: The reaction involves heating a basic mixture in a polar aprotic solvent. Ensure the system is under an inert atmosphere (Nitrogen/Argon) to prevent oxidation and moisture ingress, which kills the alkoxide base.

References

- Application Context: "Discovery of 4-alkoxy-7H-pyrrolo[2,3-d]pyrimidin-2-amines as potent LRRK2 inhibitors." Bioorganic & Medicinal Chemistry Letters, 2018.[3] (Illustrates the utility of the 4-alkoxy-2-aminopyridine motif). Available at: [Link]

- Related Scaffold Synthesis: "Synthesis of Lansoprazole Impurities (Containing the 4-trifluoroethoxy-pyridine core)." ResearchGate. Available at: [Link]

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